

Application Notes and Protocols for the Detection of Etrimfos in Water

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Compound of Interest

Compound Name: *Etrimfos*

Cat. No.: *B1671772*

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Introduction

Etrimfos is an organophosphorus insecticide used to control a variety of pests on crops and stored grains. Due to its potential toxicity and the risk of contamination of water bodies through agricultural runoff, sensitive and reliable analytical methods are required for its detection in environmental water samples.[1] These application notes provide detailed protocols for the analysis of **Etrimfos** and other organophosphorus pesticides in water using chromatographic and electrochemical techniques. The methodologies are designed for researchers, scientists, and professionals involved in environmental monitoring and drug development.

Method 1: Gas Chromatography-Mass Spectrometry (GC-MS)

Gas chromatography coupled with mass spectrometry is a robust and widely used technique for the analysis of volatile and semi-volatile organic compounds like **Etrimfos**. The method offers high sensitivity and selectivity, making it suitable for trace-level detection.[2] Sample preparation typically involves an extraction step, such as Solid-Phase Extraction (SPE), to isolate and concentrate the analytes from the water matrix.[2][3]

Quantitative Data Summary

The following table summarizes representative performance data for the analysis of organophosphorus pesticides in water using GC-based methods.

Analyte Class	Method	LOD (µg/L)	LOQ (µg/L)	Recovery (%)	Linearity (R ²)	Reference
Organophosphorus Pesticides	GC-MS	0.01 - 0.55	0.1 - 5.5	94 - 130	0.95 - 0.98	[4]
Various Pesticides	GC/MS	-	0.01 - 0.03	-	-	[5]
Organophosphorus Pesticides	GC-NPD	0.02 - 0.1	-	83 - 100	Good	[6][7]
Various Pesticides	GCxGC-ToFMS	-	0.01 - 0.15 (as concentration levels)	-	>0.99	[3]

Experimental Protocol: Solid-Phase Extraction (SPE) followed by GC-MS

This protocol details the steps for extracting **Etrinfos** from water samples using C18 SPE cartridges and subsequent analysis by GC-MS.

1. Materials and Reagents:

- Water sample (1 L)
- **Etrinfos** analytical standard
- Solvents: Dichloromethane, Ethyl Acetate, Methanol, Hexane (all pesticide residue analysis grade)[5]
- Reagents: Sodium chloride (NaCl), Sodium thiosulfate, Anhydrous sodium sulfate[5]
- SPE Cartridges: C18 bonded silica, 6 mL, 500 mg[8]
- Glassware: 1 L separating funnel, round bottom flask, graduated cylinders

- Equipment: Vacuum manifold for SPE, rotary evaporator or nitrogen evaporator, GC-MS system

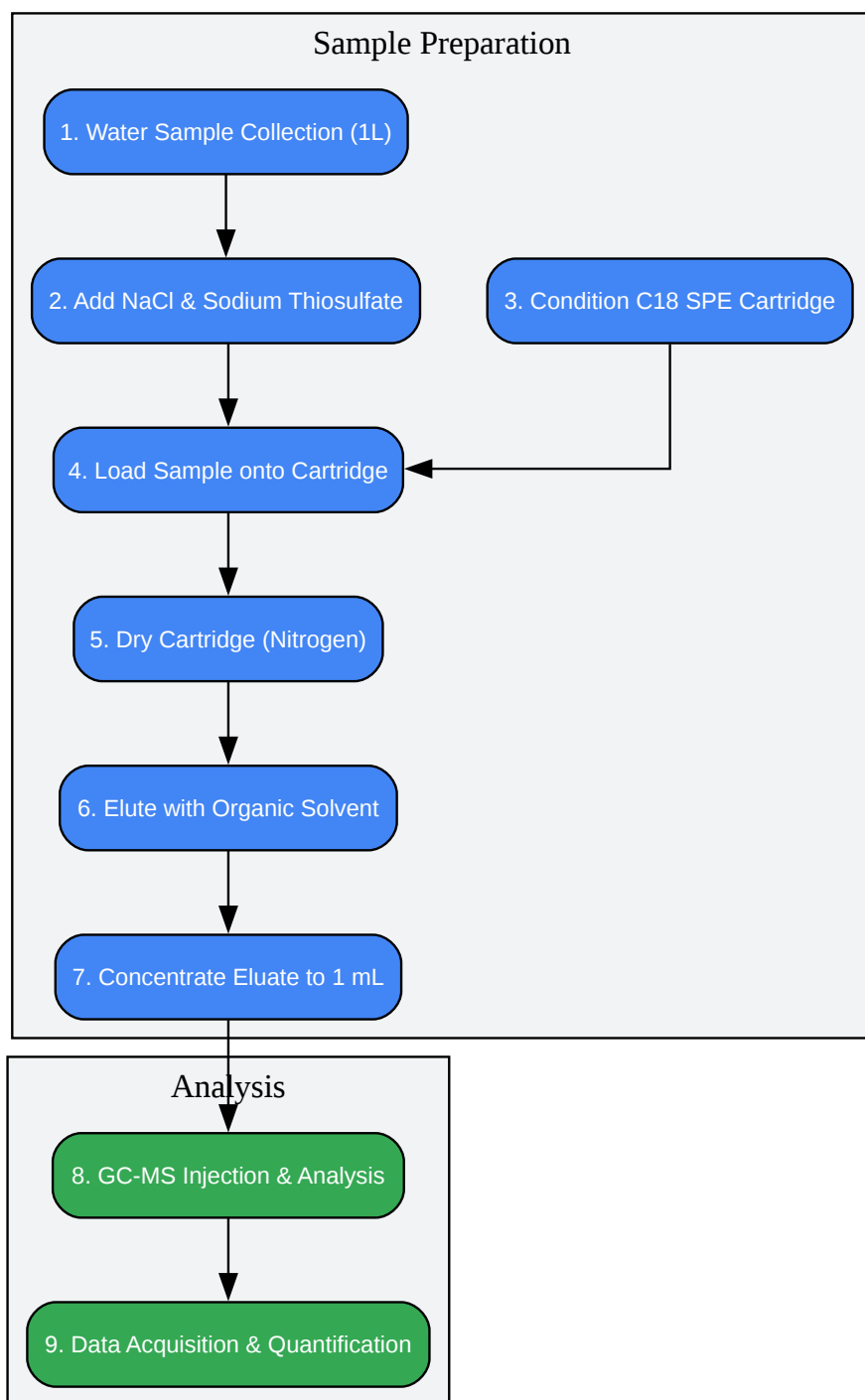
2. Sample Preparation and Extraction:

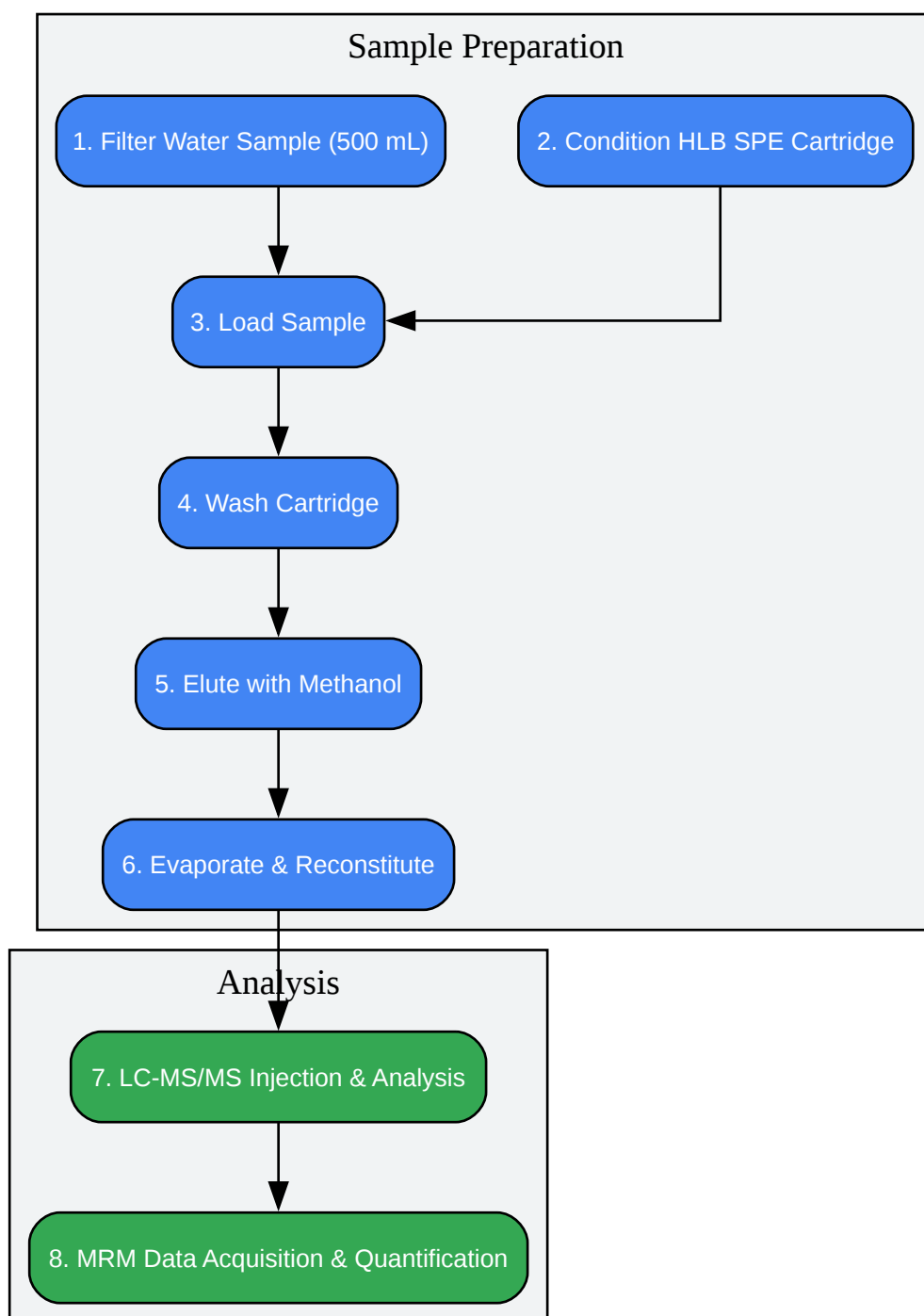
- Collect 1 L of water sample in an amber glass bottle. If the water is chlorinated (e.g., drinking water), add ~250 mg of sodium thiosulfate for dechlorination.[\[5\]](#)
- Add 5g of NaCl to the water sample to improve the extraction efficiency of more polar organophosphates.[\[7\]](#)
- SPE Cartridge Conditioning: Condition the C18 cartridge by passing the following solvents sequentially using a vacuum manifold:
 - 5 mL of Ethyl Acetate[\[3\]](#)
 - 5 mL of Dichloromethane[\[5\]](#)
 - 10 mL of Methanol[\[5\]](#)
 - 10 mL of Milli-Q water[\[5\]](#)
 - Ensure the cartridge does not go dry between solvent additions.
- Sample Loading: Pass the 1 L water sample through the conditioned cartridge at a controlled flow rate of approximately 10-20 mL/min.[\[5\]](#)[\[8\]](#)
- Cartridge Drying: After loading, dry the cartridge under a gentle stream of nitrogen or by vacuum for 10-20 minutes to remove residual water.[\[5\]](#)
- Elution: Elute the trapped analytes by passing 10 mL of a dichloromethane-ethyl acetate mixture (1:1 v/v) through the cartridge. Collect the eluate in a collection tube.
- Drying and Concentration: Pass the eluate through a small column containing anhydrous sodium sulfate to remove any remaining water. Concentrate the eluate to a final volume of 1 mL using a gentle stream of nitrogen or a rotary evaporator.[\[4\]](#)

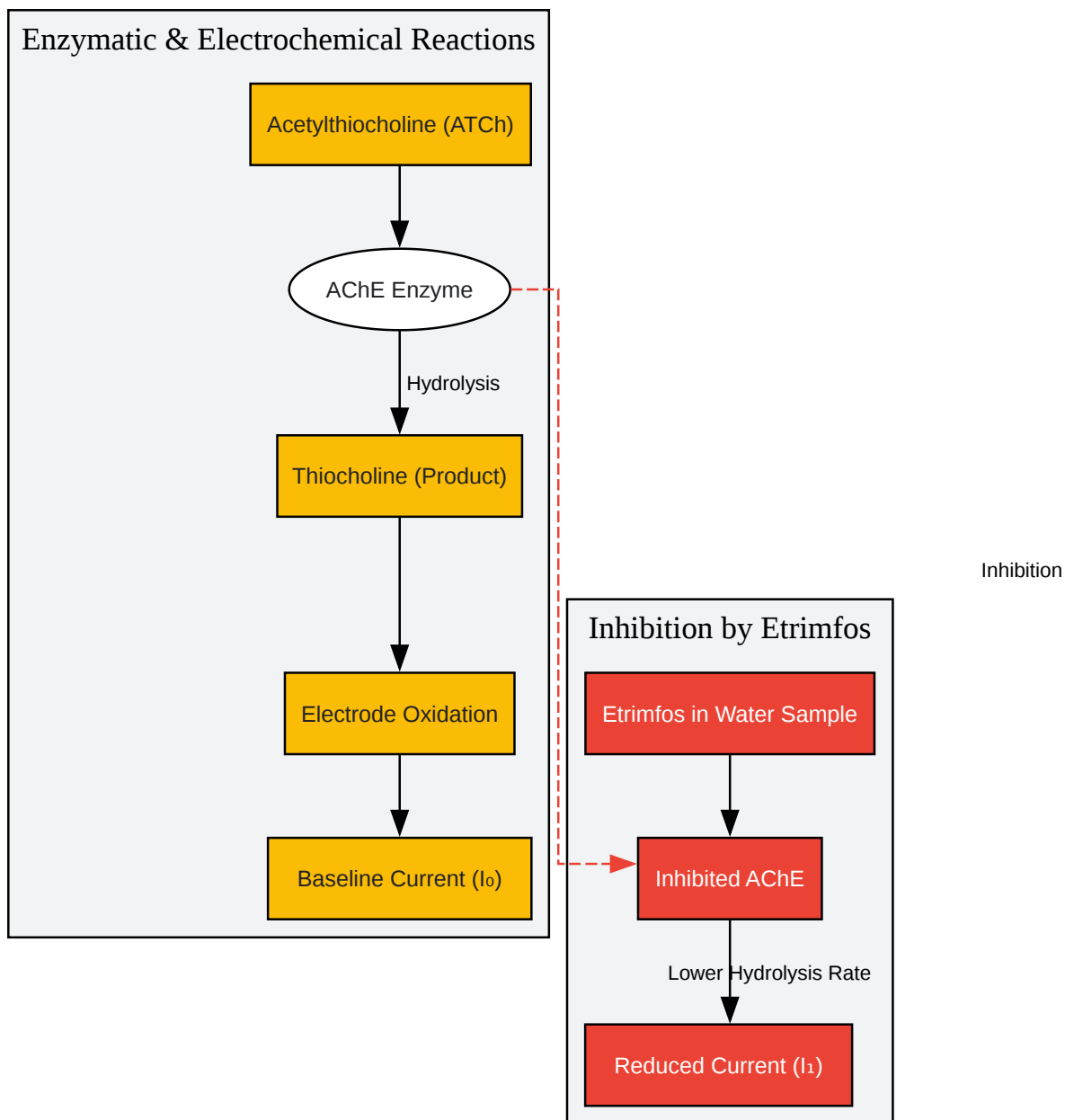
3. GC-MS Analysis:

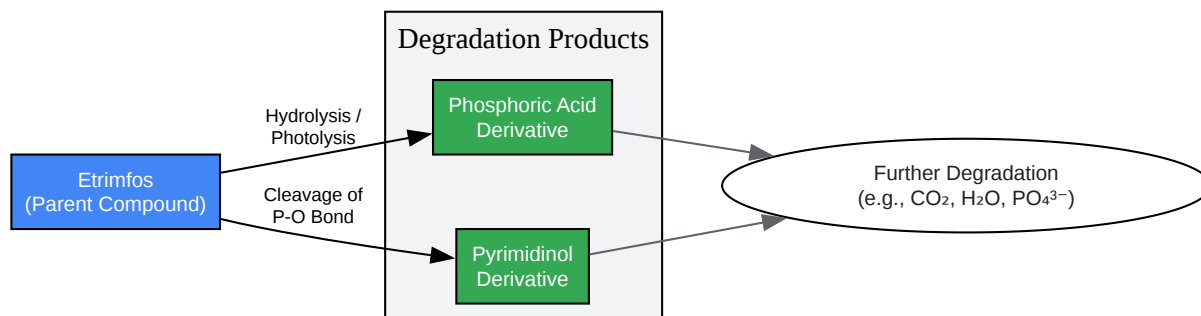
- Instrument Setup:
 - Injector: Splitless mode, 250 °C[4]
 - Injection Volume: 1 µL[4]
 - Carrier Gas: Helium
 - Column: DB-5ms (or equivalent), 30 m x 0.25 mm x 0.25 µm
 - Oven Program: Initial temperature 70 °C (hold for 2 min), ramp to 150 °C at 25 °C/min, then ramp to 280 °C at 5 °C/min (hold for 10 min).
 - MS Transfer Line: 280 °C
 - Ion Source: 230 °C
 - Mode: Electron Ionization (EI) at 70 eV, Selected Ion Monitoring (SIM) for quantification.
- Calibration: Prepare a series of calibration standards of **Etrimfos** in hexane. Analyze these standards to generate a calibration curve for quantification.
- Sample Analysis: Inject 1 µL of the concentrated sample extract into the GC-MS system and acquire data. Identify **Etrimfos** based on its retention time and quantify using the established calibration curve.

Workflow Diagram









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References

- 1. Sonochemical degradation of pesticides in aqueous solution: investigation on the influence of operating parameters and degradation pathway – a systematic review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Development and validation of a GC × GC-ToFMS method for the quantification of pesticides in environmental waters - PMC [pmc.ncbi.nlm.nih.gov]
- 3. sfera.unife.it [sfera.unife.it]
- 4. files.core.ac.uk [files.core.ac.uk]
- 5. Monitoring of Pesticides in Drinking, Surface and Ground Water of Cyprus by Liquid-Liquid and Solid Phase Extraction in Combination with GC/MS and UPLC/MS/MS [scirp.org]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. gcms.cz [gcms.cz]
- 8. researchgate.net [researchgate.net]
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